

# Chemical synthesis and purification of Haloxon

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## Compound of Interest

Compound Name: *Haloxon*

Cat. No.: *B1672934*

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An in-depth technical guide on the chemical synthesis and purification of **Haloxon**, designed for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the synthetic pathways, experimental protocols, and purification techniques, supported by quantitative data and detailed visualizations.

## Introduction

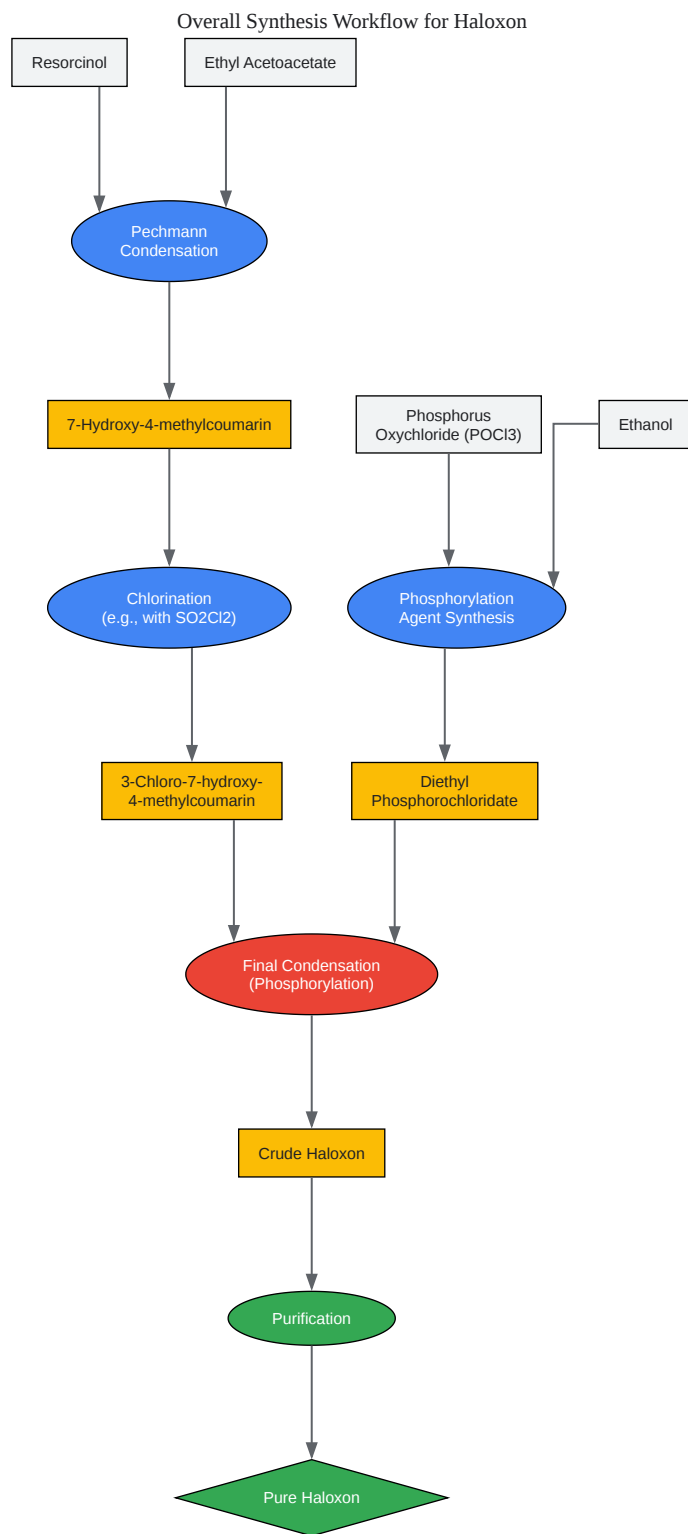
**Haloxon** is an organophosphate compound belonging to the coumarin chemical class. It is primarily known for its use as an anthelmintic agent in veterinary medicine. As a cholinesterase inhibitor, it exerts its effect by disrupting the nervous system of parasites. The synthesis of **Haloxon** involves a multi-step process, beginning with the formation of a coumarin core, followed by phosphorylation. This guide details the discrete stages of its synthesis and the subsequent purification methods required to obtain a high-purity product.

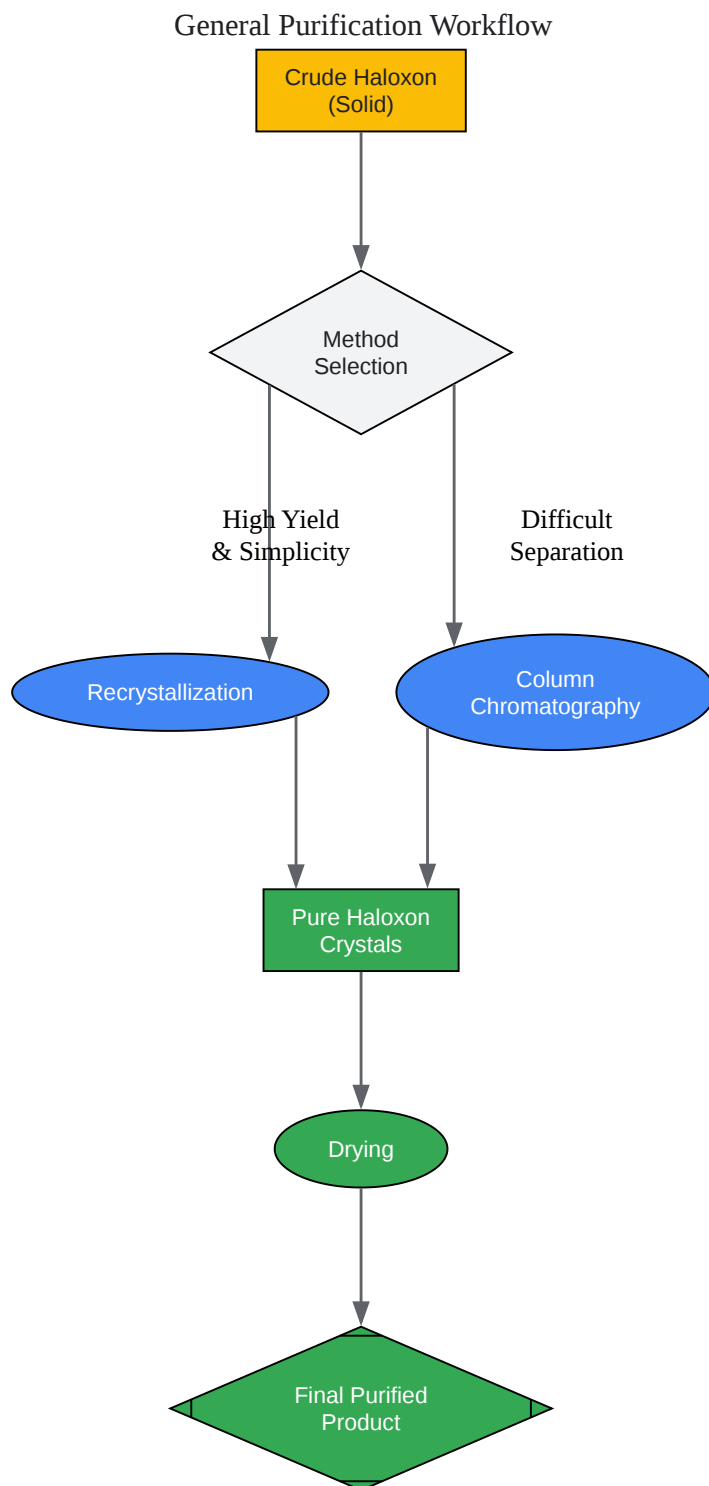
## Chemical Synthesis of Haloxon

The synthesis of **Haloxon** can be logically divided into three primary stages:

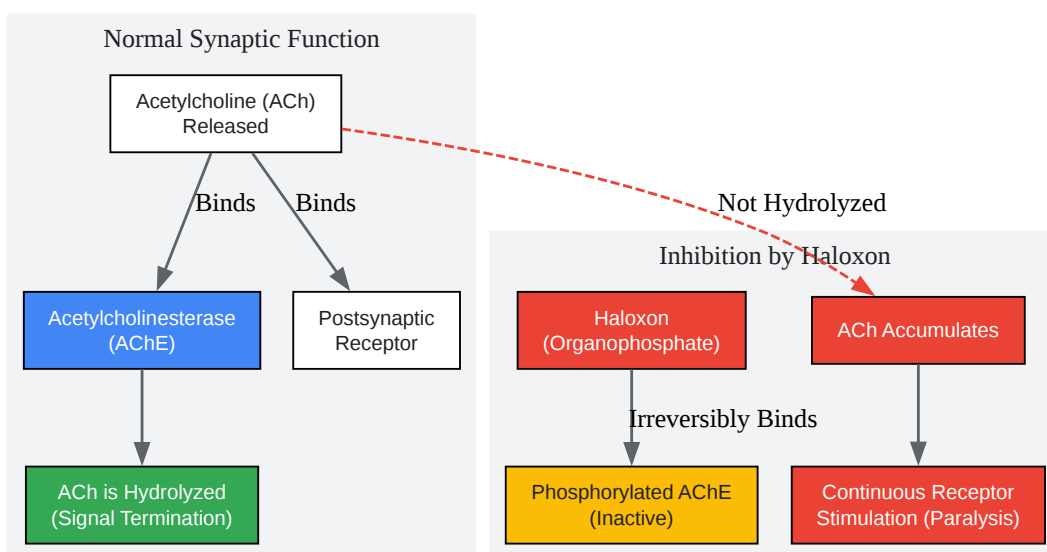
- **Synthesis of the Coumarin Core:** Formation of 7-hydroxy-4-methylcoumarin via the Pechmann condensation reaction.
- **Synthesis of the Phosphorylating Agent:** Preparation of diethyl phosphorochloridate.
- **Final Condensation Reaction:** The coupling of the coumarin core with the phosphorylating agent to yield **Haloxon**.

The overall synthetic workflow is illustrated below.





## Mechanism of Acetylcholinesterase Inhibition by Organophosphates



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